

tubulozole research literature review

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Compound Focus: Tubulozole

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Tubulozole in Current Research

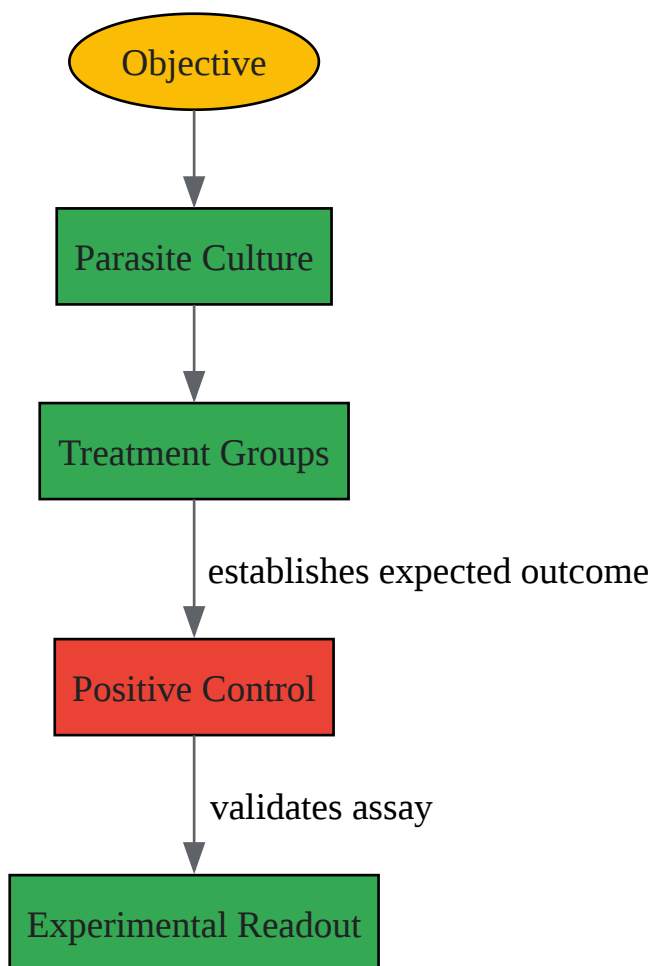
Based on the search results, **tubulozole** is identified as a **microtubule inhibitor** and is used in experimental contexts as a control substance to study specific biological processes [1].

The table below summarizes the available information on its research applications:

Research Context	Function/Role	Key Finding/Use
Exploration of tubulovillous adenoma (TVA) features [1]	Microtubule polymerization inhibitor	Used as a positive control in experiments to disrupt microtubule-based processes in <i>Fasciola hepatica</i> (liver fluke).
Study of Tubulozole-induced cell cycle arrest [2]	Inducer of G2/M cell cycle arrest	Caused G2/M cell cycle arrest in human colon cancer cells through ERK1/2 and Chk1 kinase activation.

Example Experimental Protocol

The search results provide a clear example of how **tubulozole** is applied in a laboratory setting to study the mechanism of action of an anti-parasitic drug [1].



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*Experimental workflow for using **tubulozole** as a positive control.*

- **Objective:** To investigate whether the primary mode of action of Triclabendazole (TCBZ) on the parasite *Fasciola hepatica* involves the disruption of microtubules [1].
- **Parasite Culture:** Adult *Fasciola hepatica* are collected and cultured in a suitable medium, such as DMEM supplemented with specific ions, glucose, and antibiotics [1].
- **Treatment Groups:** The parasites are exposed to various substances for a set period (e.g., 5 hours). The groups typically include:
 - **Test Compounds:** TCBZ and its active metabolites.
 - **Positive Control: Tubulozole** (a known microtubule inhibitor).
 - **Negative Control:** A solvent like DMSO.
- **Experimental Readout:** After treatment, the parasites are analyzed. The effect of **tubulozole** as a positive control is assessed through:
 - **Tegumental Morphology:** Using transmission electron microscopy (TEM) to observe synthetic inactivity, disruption, and autophagy in the parasite's tegument (outer layer).

- **Tubulin Immunoreactivity:** Using immunohistochemistry to observe the loss of tubulin in the tegument.

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References

1. Exploration of the typical features of tubulovillous adenoma ... [pmc.ncbi.nlm.nih.gov]
2. Pipoxolan inhibits CL1–5 lung cancer cells migration and ... [sciencedirect.com]

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